

Application Notes and Protocols: Antimicrobial Agent-4 (AA-4)

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Compound of Interest

Compound Name: *Antimicrobial agent-4*

Cat. No.: *B12394844*

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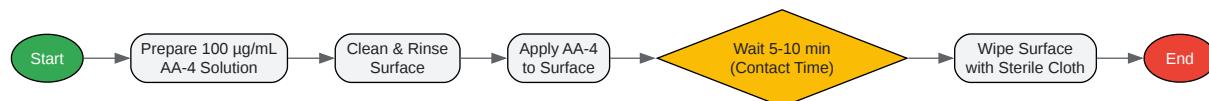
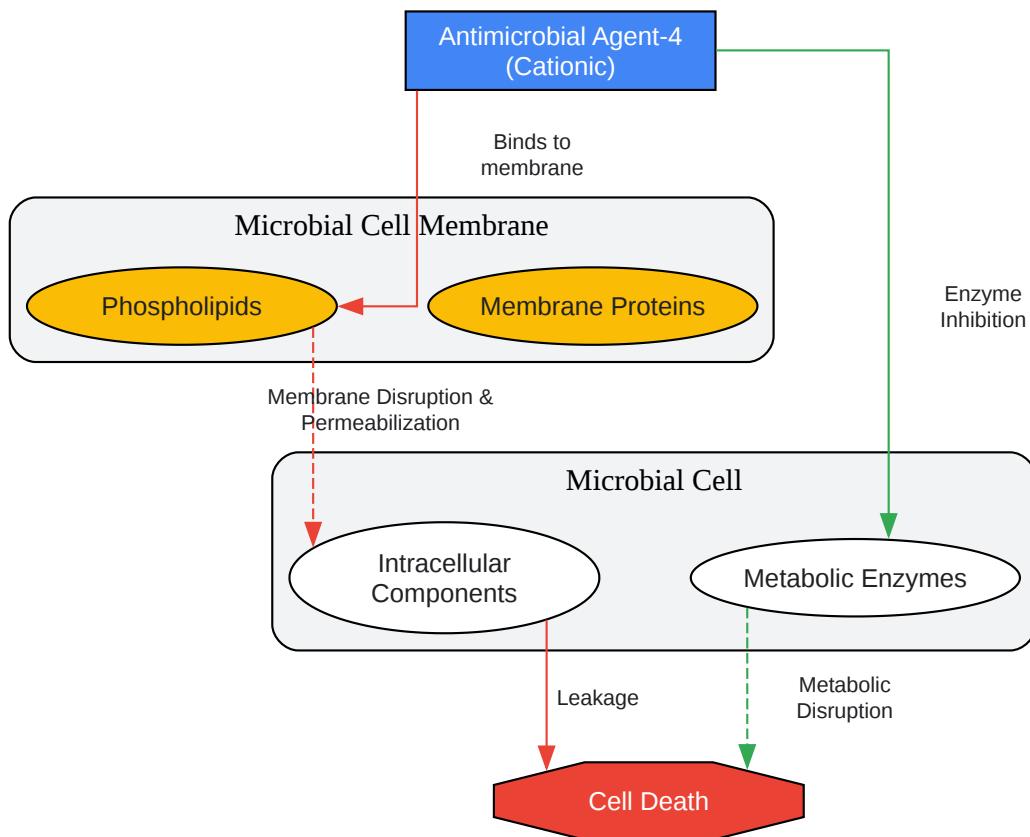
For Researchers, Scientists, and Drug Development Professionals

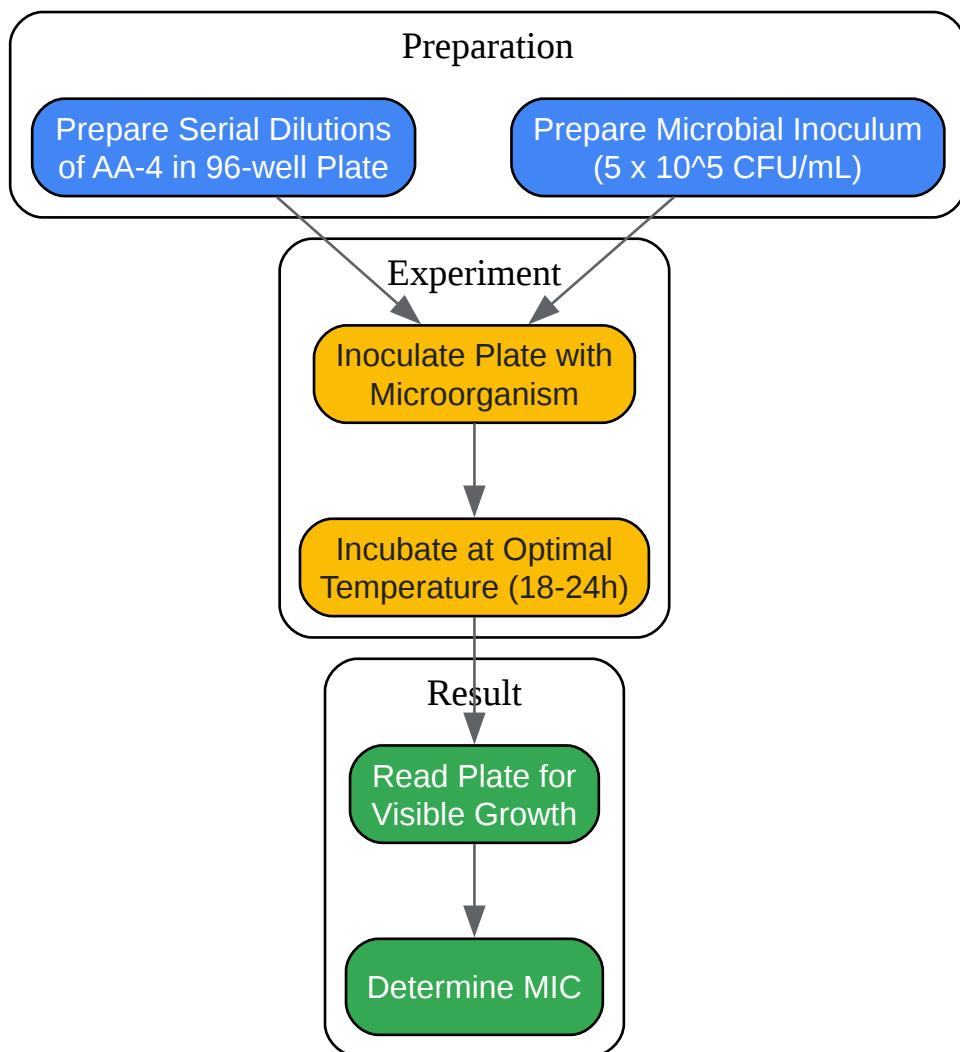
Introduction

Antimicrobial Agent-4 (AA-4) is a novel, fourth-generation quaternary ammonium compound with a broad spectrum of activity against Gram-positive and Gram-negative bacteria, fungi, and enveloped viruses. Its unique molecular structure allows for potent disruption of microbial cell membranes and key metabolic pathways, leading to rapid sterilization at low concentrations. These application notes provide detailed protocols for the use of AA-4 in surface and liquid sterilization, as well as methodologies for evaluating its antimicrobial efficacy.

Mechanism of Action

Antimicrobial Agent-4 primarily targets the microbial cell membrane. The cationic headgroup of AA-4 interacts with the negatively charged components of the cell membrane, leading to a loss of membrane integrity and leakage of intracellular components. Additionally, AA-4 has been shown to inhibit critical enzymatic processes involved in cellular respiration and metabolism, ensuring a multi-faceted antimicrobial attack.



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